Technical Guide: Safety Data for (2,5-difluorophenyl)methanesulfonyl Chloride

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Compound of Interest

Compound Name:	*(2,5-difluorophenyl)methanesulfonyl Chloride*
CAS No.:	*179524-62-0*
Cat. No.:	*B1302856*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **(2,5-difluorophenyl)methanesulfonyl chloride** (CAS No. 179524-62-0). The information is compiled from available Safety Data Sheets (SDS) and related chemical safety literature. This document is intended to provide guidance on the safe handling, storage, and disposal of this compound in a laboratory and research setting.

Chemical Identification and Physical Properties

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Identifier	Value
IUPAC Name	(2,5-difluorophenyl)methanesulfonyl chloride
CAS Number	179524-62-0
Molecular Formula	$C_7H_5ClF_2O_2S$
Molecular Weight	226.63 g/mol
Appearance	Not specified in available literature
Purity	Typically ≥95%

Hazard Identification and Classification

(2,5-difluorophenyl)methanesulfonyl chloride is classified as a hazardous substance. The following table summarizes its hazard statements as per the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.[1][2][3]
Acute Toxicity, Dermal	H312: Harmful in contact with skin.[1][2]
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage.[1][3]
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage.[1][2]
Acute Toxicity, Inhalation	H332: Harmful if inhaled.[1][2]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below, outlining the necessary measures to prevent adverse effects.

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Code	Precautionary Statement
P260	Do not breathe dust/fumes/gas/mist/vapours/spray.[3]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][2]
P271	Use only outdoors or in a well-ventilated area.[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3]
P301+P330+P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[1][2]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
P310	Immediately call a POISON CENTER or doctor/physician.[1][2]

Toxicological Data

Specific quantitative toxicological data, such as LD50 and LC50 values for **(2,5-difluorophenyl)methanesulfonyl chloride**, are not readily available in the public domain. One source explicitly states that data on acute effects is not known. However, for the related compound methanesulfonyl chloride, some data is available and can be used for preliminary risk assessment, keeping in mind that the toxicity of the target compound may differ.

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Related Compound	Test	Route	Species	Value
Methanesulfonyl Chloride	LD50	Oral	Rat	175 mg/kg
Methanesulfonyl Chloride	LD50	Oral	Mouse	200 mg/kg
Methanesulfonyl Chloride	LC50	Inhalation	Rat	0.117 mg/l (4 h)

Experimental Protocols: Safe Handling of Sulfonyl Chlorides

The following are general experimental protocols for handling sulfonyl chlorides. These should be adapted to the specific requirements of the experiment and the facilities available.

4.1. General N-sulfonylation of an Amine

This protocol describes a general method for the synthesis of sulfonamides from primary or secondary amines using a sulfonyl chloride.

Materials:

- Primary or secondary amine (1.0 eq.)
- Sulfonyl chloride (e.g., **(2,5-difluorophenyl)methanesulfonyl chloride**) (1.0-1.2 eq.)
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))
- Base (e.g., Triethylamine, Pyridine) (1.2-1.5 eq.)

Procedure:

- Preparation: In a fume hood, dissolve the amine and the base in the chosen anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer.

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- Cooling: Cool the stirred solution to 0 °C using an ice bath.
- Addition of Sulfonyl Chloride: Slowly add the sulfonyl chloride dropwise to the cooled amine solution over a period of 15-30 minutes. Maintain the temperature at 0 °C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-16 hours.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting amine is consumed.
- Workup: Quench the reaction by adding water or 1 M HCl. Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer multiple times with an organic solvent if the product is water-soluble. Combine the organic layers and wash sequentially with 1 M HCl, saturated $NaHCO_3$ solution, and finally with brine.
- Drying and Concentration: Dry the organic layer over anhydrous Na_2SO_4 or $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel or by recrystallization to obtain the pure sulfonamide.

Safety Precautions:

- Sulfonyl chlorides are corrosive, highly toxic, and lachrymatory. Handle them in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- The reaction can be exothermic. Slow, controlled addition of the sulfonyl chloride at low temperatures is crucial.
- Organic solvents are flammable and should be handled with care.

Visualizations

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The following diagrams illustrate key safety and handling workflows for **(2,5-difluorophenyl)methanesulfonyl chloride**.

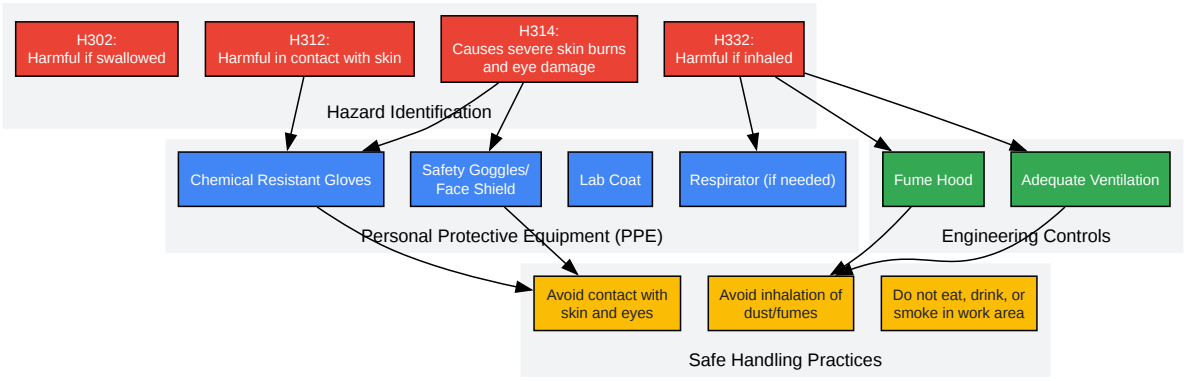

Figure 1: Hazard Mitigation Workflow

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Caption: Figure 1: Logical relationship between identified hazards and corresponding mitigation strategies.

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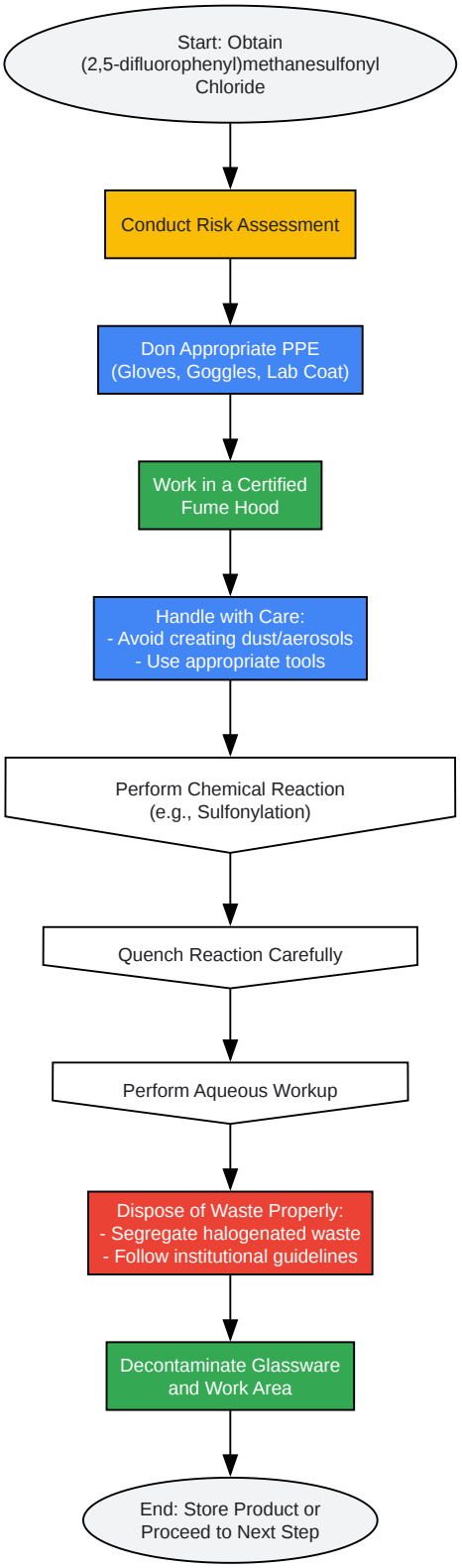

Figure 2: Experimental Workflow for Safe Handling

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Caption: Figure 2: A generalized experimental workflow emphasizing safety checkpoints.

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